

Application Notes and Protocols for Metabolic Flux Analysis using L-Tryptophan-13C

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Audience: Researchers, scientists, and drug development professionals.

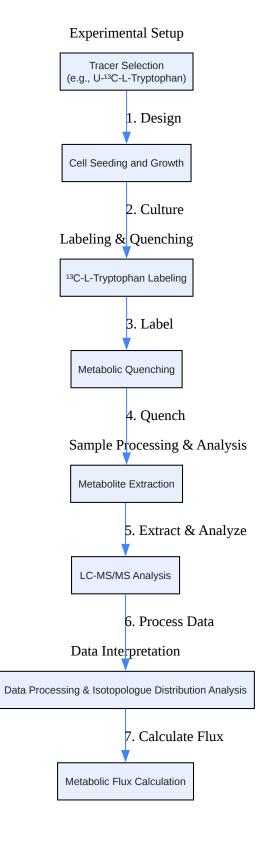
Introduction

Metabolic flux analysis (MFA) is a powerful technique used to quantify the rates (fluxes) of metabolic reactions within a biological system. By introducing isotopically labeled substrates, such as L-Tryptophan-¹³C, researchers can trace the path of the labeled atoms through various metabolic pathways. This provides a detailed snapshot of cellular metabolism, offering insights into disease states, drug mechanisms, and metabolic engineering strategies. L-Tryptophan is an essential amino acid at the crossroads of several critical metabolic routes, including protein synthesis, the kynurenine pathway, and the serotonin pathway.[1][2][3] Dysregulation of tryptophan metabolism has been implicated in a variety of disorders, including neurological and psychiatric conditions, as well as cancer.[1][3] This document provides a detailed protocol for designing and conducting metabolic flux analysis experiments using L-Tryptophan-¹³C in mammalian cell culture, followed by analysis using Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

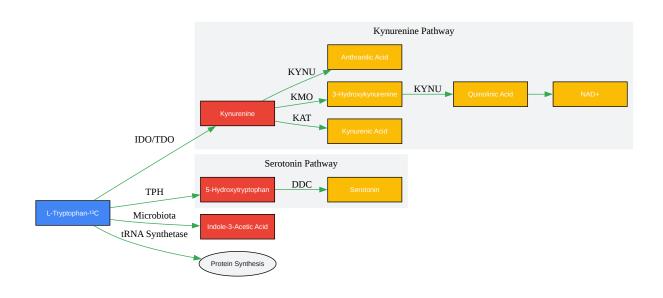
Experimental Design Overview

The overall experimental workflow for ¹³C-Metabolic Flux Analysis involves several key stages, from initial experimental design to final data interpretation. Careful consideration at each step is crucial for obtaining high-quality, reproducible data.









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References

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- 3. Frontiers | Tryptophan metabolism: Mechanism-oriented therapy for neurological and psychiatric disorders [frontiersin.org]
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